

Sudan Orange G-d5 chemical structure and properties

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Compound of Interest

Compound Name: *Sudan Orange G-d5*

Cat. No.: *B12370718*

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An In-depth Technical Guide to Sudan Orange G-d5

For Researchers, Scientists, and Drug Development Professionals

Abstract

Sudan Orange G-d5 is the deuterated form of Sudan Orange G, a synthetic azo dye. This stable isotope-labeled compound serves as an ideal internal standard for the quantitative analysis of Sudan Orange G in various matrices, particularly in food and environmental samples. Its use in conjunction with mass spectrometry-based techniques, such as Liquid Chromatography-Mass Spectrometry (LC-MS), allows for accurate and precise quantification by correcting for matrix effects and variations during sample preparation and analysis. This guide provides a comprehensive overview of the chemical structure, properties, and analytical applications of **Sudan Orange G-d5**, including a detailed, representative experimental protocol for its use.

Chemical Structure and Properties

The chemical structure of **Sudan Orange G-d5** is identical to that of Sudan Orange G, with the exception of five hydrogen atoms on the phenyl ring being replaced by deuterium atoms. This isotopic substitution results in a higher molecular weight, which allows for its differentiation from the non-deuterated analyte in mass spectrometry.

Chemical Structure:

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Caption: Chemical structure of **Sudan Orange G-d5**.

Table 1: Chemical and Physical Properties of **Sudan Orange G-d5** and Sudan Orange G

Property	Sudan Orange G-d5	Sudan Orange G	Reference(s)
IUPAC Name	4-[(E)- (perdeuteriophenyl)diaz enyl]benzene-1,3-diol	4-[(E)- phenyldiazenyl]benzene-1,3-diol	[1]
Synonyms	D5-Sudan Orange G	2,4-Dihydroxyazobenzene, , Solvent Orange 1, C.I. 11920	[2]
CAS Number	Not explicitly found, but commercially available	2051-85-6	[3] [4]
Molecular Formula	C ₁₂ H ₅ D ₅ N ₂ O ₂	C ₁₂ H ₁₀ N ₂ O ₂	[5]
Molecular Weight	219.25 g/mol	214.22 g/mol	
Appearance	Red-Orange powder	Red-Orange powder	
Melting Point	Not available	141-148 °C	
Solubility	Not explicitly available, likely soluble in organic solvents	Soluble in chloroform (1 mg/mL), ethanol, and ether. Slightly soluble in water.	
Storage Conditions	20 °C	Room Temperature	

Synthesis and Isotopic Purity

While detailed synthesis protocols for **Sudan Orange G-d5** are proprietary to commercial suppliers, the general synthesis of Sudan Orange G involves the diazotization of aniline, followed by an azo coupling reaction with resorcinol. For the synthesis of the deuterated analog, aniline-d5 would be used as the starting material.

The isotopic purity of stable isotope-labeled standards is a critical parameter for accurate quantification. While specific batch-to-batch data for **Sudan Orange G-d5** must be obtained

from the supplier's certificate of analysis, reputable manufacturers typically guarantee high isotopic enrichment (e.g., >98%).

Analytical Applications

The primary application of **Sudan Orange G-d5** is as an internal standard in analytical methods for the detection and quantification of Sudan Orange G. Sudan dyes are classified as Group 3 carcinogens by the International Agency for Research on Cancer (IARC) and are banned as food additives. Therefore, sensitive and reliable analytical methods are crucial for food safety monitoring.

The use of a stable isotope-labeled internal standard like **Sudan Orange G-d5** is considered the gold standard in quantitative mass spectrometry. It effectively compensates for:

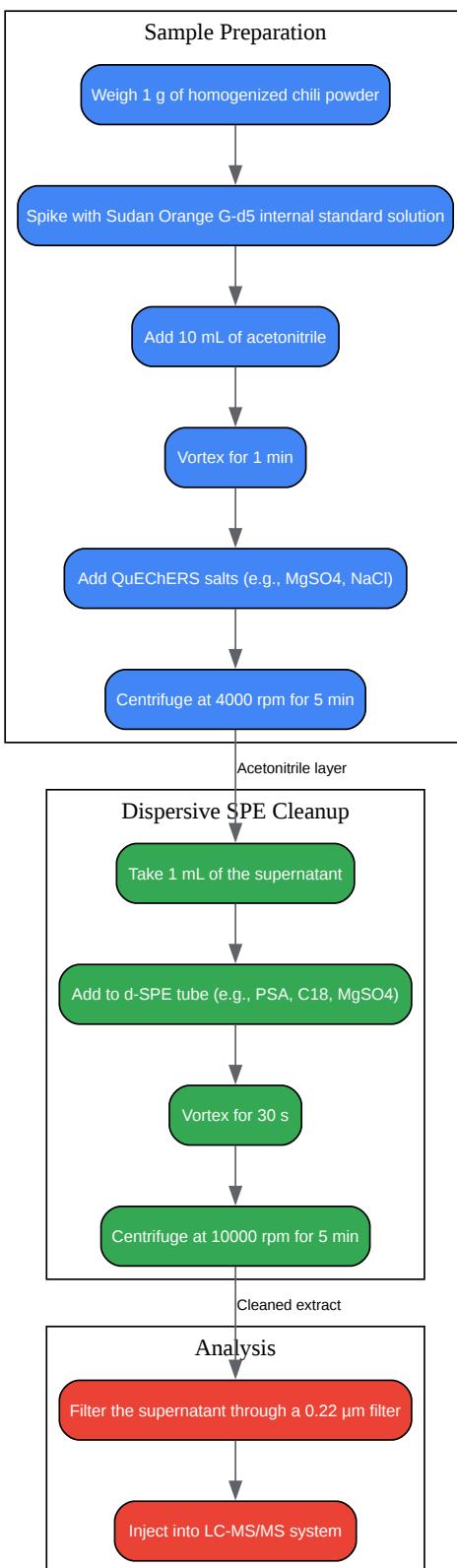
- Variations in sample extraction and recovery.
- Matrix effects that can cause ion suppression or enhancement.
- Fluctuations in instrument response.

Experimental Protocols

The following is a representative experimental protocol for the quantitative analysis of Sudan Orange G in a food matrix (e.g., chili powder) using **Sudan Orange G-d5** as an internal standard with LC-MS/MS. This protocol is based on established methods for the analysis of Sudan dyes.

Sample Preparation: QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) Extraction

The QuEChERS method is a widely used sample preparation technique for the analysis of contaminants in food matrices.

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Caption: Workflow for sample preparation and analysis.

LC-MS/MS Analysis

Table 2: LC-MS/MS Parameters

Parameter	Value
LC System	High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system
Column	C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 µm)
Mobile Phase A	Water with 0.1% formic acid and 5 mM ammonium formate
Mobile Phase B	Methanol with 0.1% formic acid and 5 mM ammonium formate
Gradient	Start with 95% A, ramp to 5% A over 10 min, hold for 2 min, return to initial conditions
Flow Rate	0.3 mL/min
Injection Volume	5 µL
MS System	Triple quadrupole mass spectrometer
Ionization Mode	Electrospray Ionization (ESI), Positive
Scan Type	Multiple Reaction Monitoring (MRM)

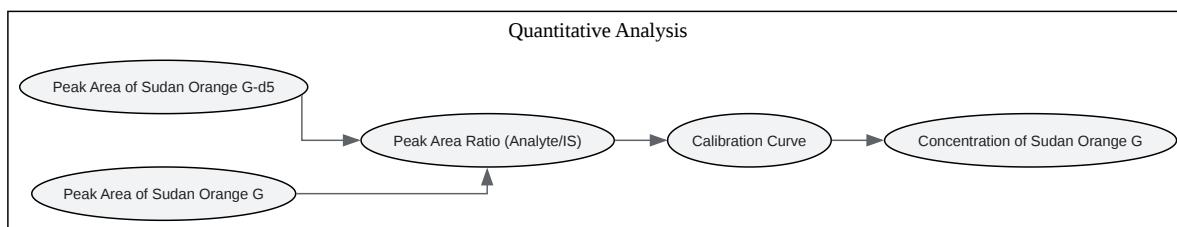
Table 3: MRM Transitions for Sudan Orange G and **Sudan Orange G-d5**

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
Sudan Orange G	215.1	93.1 (Quantifier)	25
215.1	77.1 (Qualifier)	35	
Sudan Orange G-d5	220.1	98.1	25

Note: The exact MRM transitions and collision energies should be optimized for the specific instrument used.

Data Analysis and Quantification

The concentration of Sudan Orange G in the sample is determined by calculating the ratio of the peak area of the analyte to the peak area of the internal standard (**Sudan Orange G-d5**). A calibration curve is constructed by analyzing a series of standards containing known concentrations of Sudan Orange G and a fixed concentration of **Sudan Orange G-d5**.



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Caption: Logical flow for quantitative data analysis.

Signaling Pathways

The user's request for information on signaling pathways is not applicable to **Sudan Orange G-d5**. As a synthetic dye used for industrial and analytical purposes, it is not a pharmacologically active substance and is not known to interact with biological signaling pathways in the manner of a drug or therapeutic agent. Its toxicological properties, including potential carcinogenicity, are the primary focus of biological research.

Conclusion

Sudan Orange G-d5 is an essential analytical tool for the accurate and reliable quantification of the illegal food additive Sudan Orange G. Its use as an internal standard in LC-MS/MS methods provides a robust approach to food safety testing, ensuring compliance with

regulatory standards. This guide has provided a comprehensive overview of its properties and a detailed framework for its application in a laboratory setting. Researchers and analytical scientists can utilize this information to develop and validate methods for the detection of this and other banned food colorants.

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